

1,2-Bis(trichlorosilyl)ethane safety data sheet (SDS)

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Compound of Interest

Compound Name: 1,2-Bis(trichlorosilyl)ethane

Cat. No.: B1205221

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An In-depth Technical Guide to the Safety Data Sheet for **1,2-Bis(trichlorosilyl)ethane**

For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile of chemical reagents is paramount. This guide provides a comprehensive overview of the safety data for **1,2-Bis(trichlorosilyl)ethane** (CAS No. 2504-64-5), a versatile silane compound used in various industrial and research applications, including as an intermediate for silicones and as a coupling agent.^{[1][2]}

Chemical and Physical Properties

1,2-Bis(trichlorosilyl)ethane is a colorless crystal or a white to light yellow powder or solid.^[1]
^[2] It is important to note its physical properties for safe handling and storage.

Property	Value
Molecular Formula	C ₂ H ₄ Cl ₆ Si ₂ [2][3]
Molecular Weight	296.94 g/mol [3]
Melting Point	27-29 °C (lit.)[1]
Boiling Point	202 °C (lit.)[1]
Density	1.483 g/mL at 25 °C (lit.)[1]
Refractive Index	n _{20/D} 1.475 (lit.)[1]
Flash Point	65 °C[4]
Vapor Pressure	0.492 mmHg at 25°C[5]

Hazard Identification and Classification

1,2-Bis(trichlorosilyl)ethane is classified as a hazardous chemical.[6] It is corrosive and combustible.[7][8] The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[3][6]
Serious Eye Damage/Eye Irritation	1	H314: Causes severe skin burns and eye damage.[6]
Specific target organ toxicity (single exposure)	3	May cause respiratory irritation.[6]
Flammable Liquids	4	H227: Combustible liquid.[3]

GHS Pictograms: GHS05 (Corrosion)

Signal Word: Danger[3]

NFPA 704 Rating:

- Health: 3 (Short exposure could cause serious temporary or moderate residual injury)[3]
- Flammability: 2 (Must be moderately heated or exposed to relatively high ambient temperature before ignition can occur)[3]
- Reactivity: 0 (Normally stable, even under fire exposure conditions, and is not reactive with water)[3]

Safe Handling and Storage

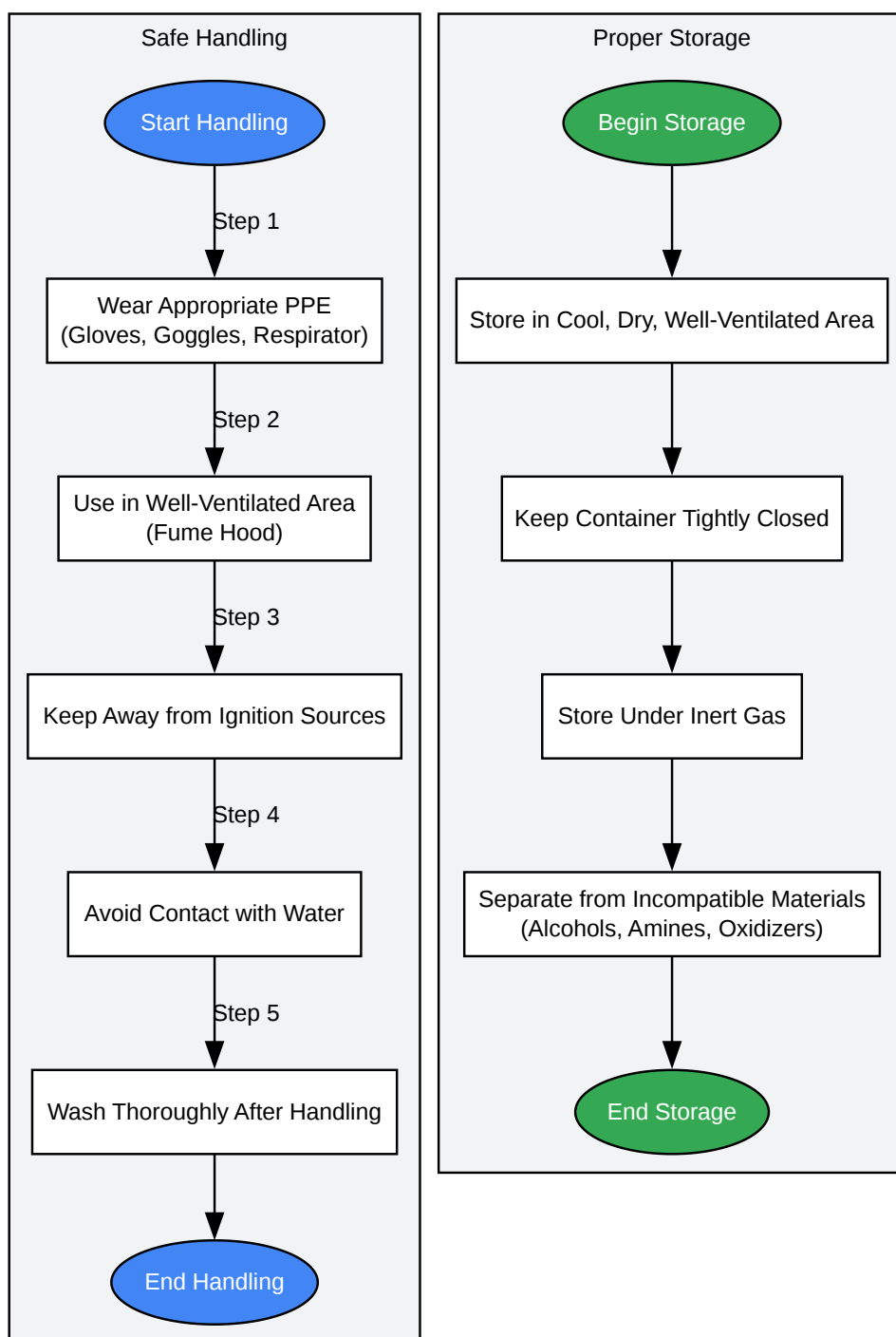
Proper handling and storage procedures are critical to ensure safety when working with **1,2-Bis(trichlorosilyl)ethane**.

Handling:

- Wear appropriate personal protective equipment (PPE).[3]
- Use only in a well-ventilated area or under a chemical fume hood.[6]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[3]
- Wash hands and any exposed skin thoroughly after handling.[3][6]
- Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[3][6]
- Do not allow contact with water.[6]

Storage:

- Store in a cool, dry, and well-ventilated place.[3][6]
- Keep the container tightly closed.[3]
- Store under an inert atmosphere.[6]
- Keep away from incompatible materials such as alcohols, amines, and oxidizing agents.[6]
- Store in a corrosives area.[6]



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Logical workflow for safe handling and storage procedures.

Emergency Procedures

In the event of an emergency, follow these first-aid and spill response measures.

First-Aid Measures:

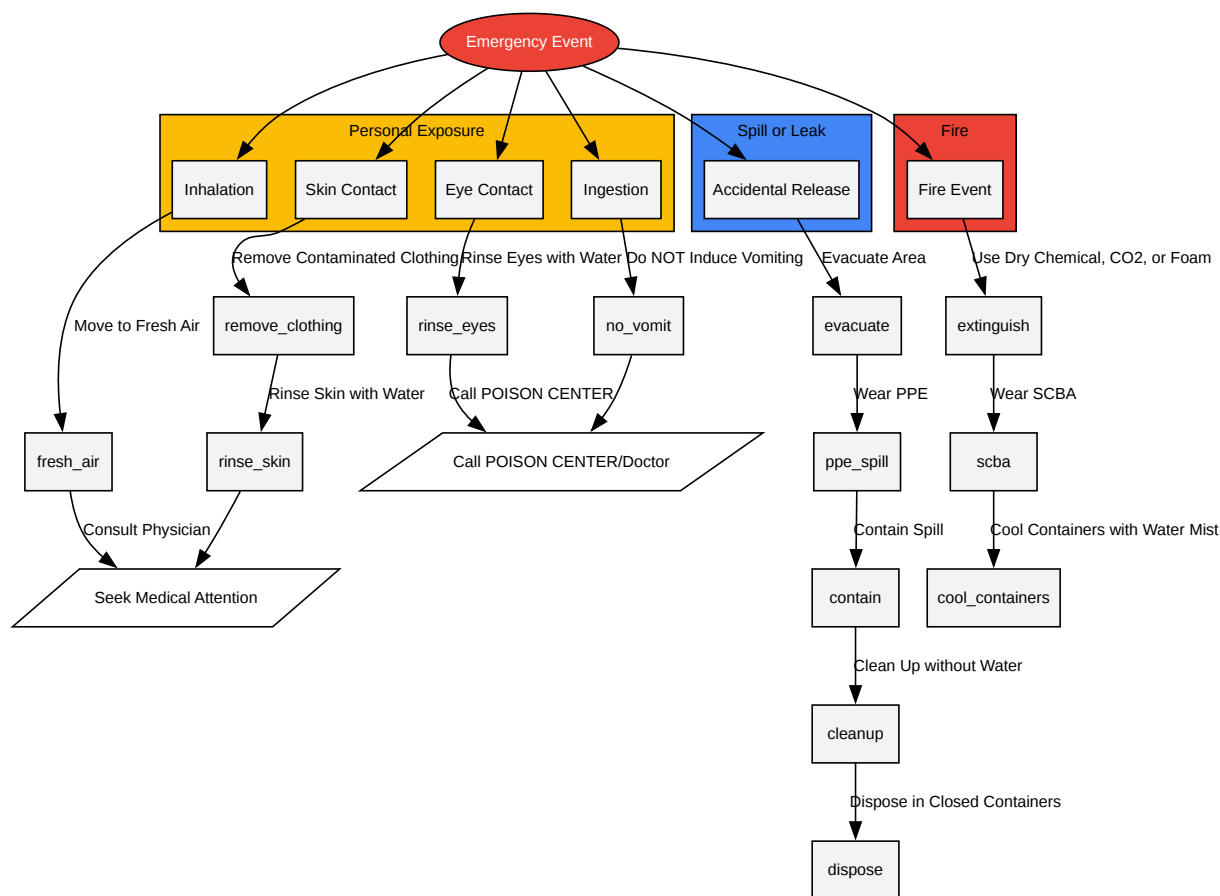
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[3\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash contaminated clothing before reuse. Consult a physician.[\[3\]](#)[\[6\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth. Never give anything by mouth to an unconscious person. Immediately call a POISON CENTER or doctor/physician.[\[3\]](#)[\[6\]](#)

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, CO₂, or alcohol-resistant foam.[\[6\]](#)
- Specific Hazards: Reacts violently with water.[\[3\]](#) Hazardous decomposition products include carbon oxides, hydrogen chloride gas, and silicon oxides.[\[3\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[\[3\]](#)

Accidental Release Measures:

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust.[\[3\]](#)
- Environmental Precautions: Do not let the product enter drains.[\[3\]](#)
- Methods for Cleaning Up: Sweep up and shovel. Do not flush with water. Keep in suitable, closed containers for disposal.[\[3\]](#)



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Flowchart of emergency response procedures.

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment is recommended.

Protection Type	Specification
Eye/Face Protection	Use chemical safety goggles and a face shield.
Skin Protection	Handle with gloves. Wear appropriate protective clothing to prevent skin exposure.[3][6]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[6]

Stability and Reactivity

Understanding the chemical stability and reactivity of **1,2-Bis(trichlorosilyl)ethane** is crucial for preventing hazardous reactions.

- Chemical Stability: Stable under recommended storage conditions.[3]
- Reactivity: Reacts violently with water.[3][6]
- Conditions to Avoid: Exposure to moisture.[3]
- Incompatible Materials: Alcohols, amines, and oxidizing agents.[6]
- Hazardous Decomposition Products: Carbon oxides, hydrogen chloride gas, silicon oxides. [3]

Toxicological and Ecological Information

- Toxicity: This substance causes severe skin burns and eye damage.[3] Inhalation may cause respiratory irritation.[6] No components of this product present at levels greater than or equal to 0.1% are identified as probable, possible or confirmed human carcinogens by IARC.[3]
- Ecotoxicity: No data available. Do not let the product enter drains.[3]
- Persistence and Degradability: This substance/mixture contains no components considered to be either persistent, bioaccumulative and toxic (PBT), or very persistent and very

bioaccumulative (vPvB) at levels of 0.1% or higher.[3]

Disposal Considerations

Dispose of surplus and non-recyclable solutions to a licensed disposal company.[3] The material can be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[3] Dispose of the container as unused product.[3]

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